

Diphenyl(m-tolyl)phosphine CAS number and chemical properties

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Compound of Interest

Compound Name: *Diphenyl(m-tolyl)phosphine*

Cat. No.: *B15157534*

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Technical Guide: Diphenyl(m-tolyl)phosphine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Diphenyl(m-tolyl)phosphine**, a member of the triarylphosphine family. These compounds are of significant interest in the field of chemistry, particularly as ligands in catalysis. Due to the limited availability of specific experimental data for the meta isomer in public databases, this guide also includes comparative data for the corresponding ortho and para isomers to provide a contextual understanding of its expected chemical properties.

Introduction

Diphenyl(m-tolyl)phosphine is an organophosphorus compound featuring a phosphorus atom bonded to two phenyl groups and one m-tolyl group. Like other triarylphosphines, it is primarily utilized as a ligand in transition metal catalysis. The electronic and steric properties of the tolyl group can influence the catalytic activity and selectivity of the metal complexes it forms.

A definitive CAS number for **Diphenyl(m-tolyl)phosphine** is not readily found in major chemical databases. For reference, the CAS numbers for the related isomers are:

- Diphenyl(o-tolyl)phosphine: 5931-53-3
- Diphenyl(p-tolyl)phosphine: 1031-93-2

Chemical Properties

The general chemical properties of **Diphenyl(m-tolyl)phosphine** can be inferred from its structure. The quantitative physical properties are not well-documented, so data for the ortho and para isomers are presented for comparison.

Table 1: Chemical and Physical Properties of Diphenyl(tolyl)phosphine Isomers

Property	Diphenyl(m-tolyl)phosphine (Predicted/Inferred)	Diphenyl(o-tolyl)phosphine	Diphenyl(p-tolyl)phosphine
Molecular Formula	C ₁₉ H ₁₇ P	C ₁₉ H ₁₇ P[1]	C ₁₉ H ₁₇ P
Molecular Weight	276.31 g/mol	276.31 g/mol [1]	276.31 g/mol
Melting Point (°C)	Not available	70-73[1]	66-68
Boiling Point (°C)	Not available	378.3 at 760 mmHg[1]	250 at 14 Torr
Appearance	Likely a white to off-white solid	White to off-white solid	White crystalline powder
Solubility	Expected to be soluble in organic solvents	Not specified	Not specified

Experimental Protocols: General Synthesis

A specific, detailed experimental protocol for the synthesis of **Diphenyl(m-tolyl)phosphine** is not readily available in the surveyed literature. However, a general and widely used method for the synthesis of triarylphosphines involves the reaction of a Grignard reagent with a chlorophosphine.

General Procedure for the Synthesis of Triarylphosphines:

- Preparation of the Grignard Reagent: 3-Bromotoluene is reacted with magnesium turnings in an anhydrous ether solvent (such as diethyl ether or tetrahydrofuran) under an inert

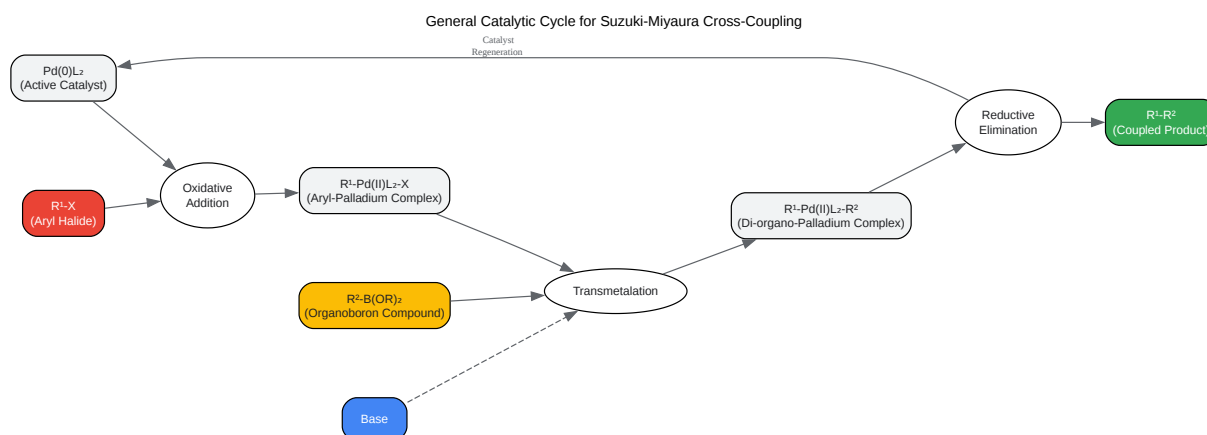
atmosphere (e.g., argon or nitrogen) to form the m-tolylmagnesium bromide Grignard reagent.

- **Reaction with Chlorodiphenylphosphine:** The freshly prepared Grignard reagent is then added dropwise to a solution of chlorodiphenylphosphine in an anhydrous ether solvent at a controlled temperature, typically 0 °C.
- **Quenching and Work-up:** After the reaction is complete, the mixture is quenched by the slow addition of an aqueous solution, such as ammonium chloride.
- **Extraction and Purification:** The organic layer is separated, and the aqueous layer is extracted with an organic solvent. The combined organic extracts are dried over an anhydrous salt (e.g., magnesium sulfate), filtered, and the solvent is removed under reduced pressure. The crude product is then purified, typically by recrystallization or column chromatography, to yield the final **Diphenyl(m-tolyl)phosphine**.

Applications in Catalysis

Triarylphosphines are crucial ligands in a variety of palladium-catalyzed cross-coupling reactions. The electronic and steric properties of the phosphine ligand significantly impact the efficiency and selectivity of these reactions. **Diphenyl(m-tolyl)phosphine** can serve as a ligand in reactions such as the Suzuki-Miyaura, Heck, and Buchwald-Hartwig couplings.

Below is a diagram illustrating the general catalytic cycle for a Suzuki-Miyaura cross-coupling reaction, a common application for such phosphine ligands.



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Figure 1: General catalytic cycle for the Suzuki-Miyaura cross-coupling reaction.

In this cycle, "L" represents the phosphine ligand, which in this context would be **Diphenyl(m-tolyl)phosphine**. The ligand plays a critical role in stabilizing the palladium center and modulating its reactivity throughout the catalytic process.

Conclusion

Diphenyl(m-tolyl)phosphine is a potentially valuable ligand for transition metal-catalyzed reactions. While specific experimental data for this particular isomer are scarce in the public domain, its properties and reactivity can be reasonably inferred from its well-documented ortho and para isomers. The general synthetic routes for triarylphosphines are applicable for its preparation. Further research into the synthesis and application of **Diphenyl(m-**

tolyl)phosphine could provide valuable insights into the subtle electronic and steric effects of ligand isomerism in catalysis.

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References

- 1. 1031-93-2 CAS MSDS (DIPHENYL(P-TOLYL)PHOSPHINE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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